

Essential Safety and Logistical Information for Handling 5-Methyl-1-hexyne

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Compound of Interest

Compound Name: 5-Methyl-1-hexyne

Cat. No.: B1585820

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For researchers, scientists, and drug development professionals, the safe handling of **5-Methyl-1-hexyne** is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe handling of this chemical in a laboratory setting.

Chemical Overview: **5-Methyl-1-hexyne** is a colorless, highly flammable liquid with a distinct odor.[1][2] It is a terminal alkyne, and its reactivity makes it a useful reagent in various chemical syntheses.[2] However, its flammability and potential health hazards necessitate strict adherence to safety protocols.

Quantitative Safety Data

A summary of the key quantitative safety data for **5-Methyl-1-hexyne** is presented in the table below for easy reference.

Property	Value	Source
CAS Number	2203-80-7	[3]
Molecular Formula	C7H12	[4]
Molecular Weight	96.17 g/mol	[4]
Boiling Point	91 °C	[1]
Flash Point	-7 °C (19.4 °F)	[1][5]
Density	0.728 g/mL at 25 °C	[5]
NFPA 704 Ratings	Health: 3, Fire: 3, Reactivity: 0	[3]

Personal Protective Equipment (PPE)

The selection and proper use of Personal Protective Equipment are critical to minimize exposure and ensure safety when handling **5-Methyl-1-hexyne**.

Eye and Face Protection:

- Chemical splash goggles or safety glasses that meet the ANSI Z.87.1 standard are mandatory.[6]
- A face shield should be worn over safety glasses when there is a risk of splashing or explosion.[6][7]

Hand Protection:

- Nitrile or neoprene gloves are recommended for splash protection.[6]
- It is crucial to inspect gloves for any signs of degradation or puncture before use.[7]

Skin and Body Protection:

- A flame-retardant lab coat must be worn and kept buttoned.[6]
- Long pants and closed-toe shoes are required.[6]

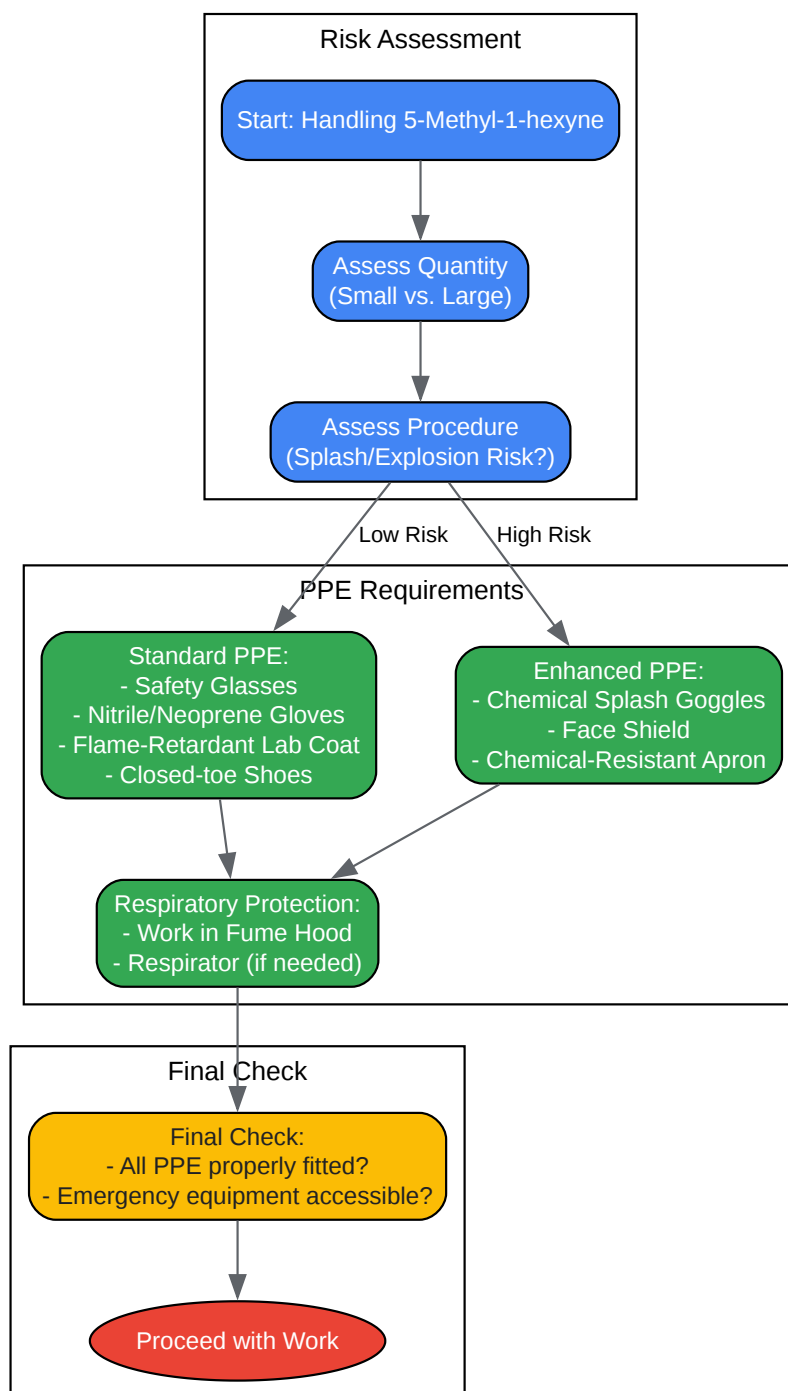
- Avoid wearing synthetic clothing, as it can melt and adhere to the skin in case of a fire.[\[6\]](#)[\[7\]](#)
- For larger quantities or situations with a higher risk of splashing, a chemical-resistant apron should be worn over the lab coat.[\[6\]](#)

Respiratory Protection:

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
[\[6\]](#)
- If engineering controls are not sufficient to maintain exposure below permissible limits, a NIOSH/MSHA-approved respirator should be used.[\[8\]](#)

The following diagram outlines the decision-making process for selecting the appropriate level of PPE.

PPE Selection for 5-Methyl-1-hexyne Handling

[Click to download full resolution via product page](#)Caption: PPE Selection Workflow for **5-Methyl-1-hexyne**.

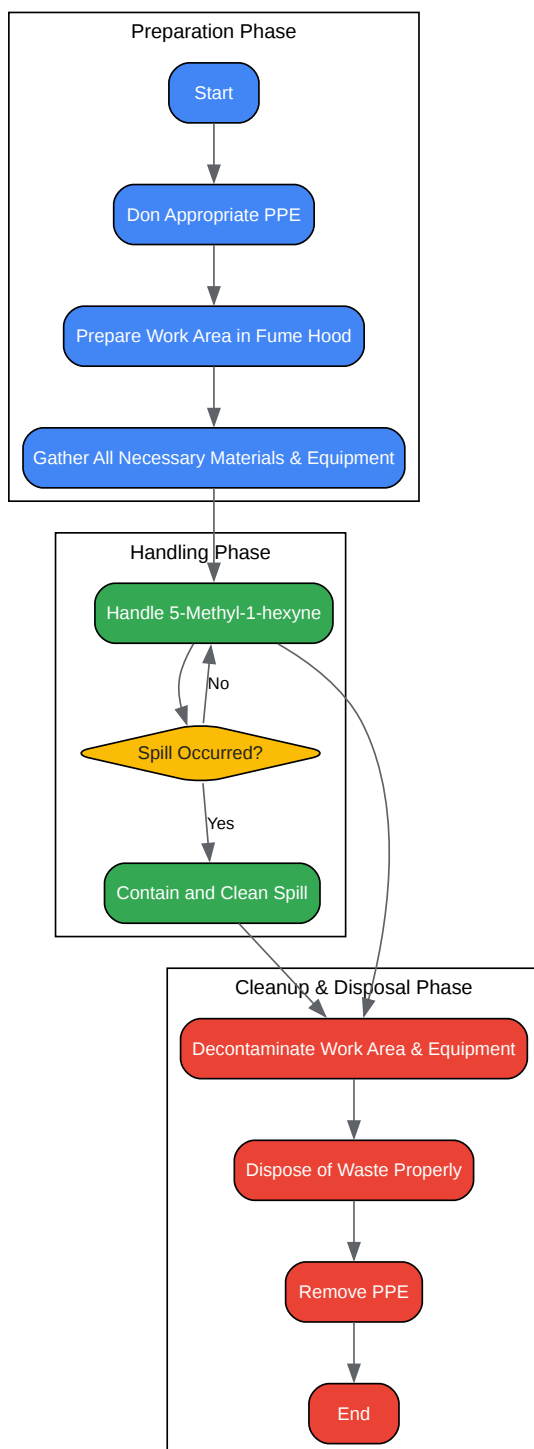
Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational plan is crucial for the safe handling of **5-Methyl-1-hexyne**.

- Preparation:
 - Ensure that a chemical fume hood is operational and the work area is clear of any clutter.
 - Verify that an appropriate fire extinguisher (e.g., dry chemical, CO₂) is accessible.[\[1\]](#)
 - Have spill control materials, such as absorbent pads, readily available.[\[8\]](#)
 - Ground/bond all containers and receiving equipment to prevent static discharge.[\[1\]](#)[\[8\]](#)
 - Use only non-sparking tools.[\[1\]](#)[\[8\]](#)
- Handling:
 - Wear the appropriate PPE as determined by the risk assessment.
 - Keep the container of **5-Methyl-1-hexyne** tightly closed when not in use.[\[3\]](#)[\[8\]](#)
 - Avoid inhalation of vapors or mist.[\[3\]](#)
 - Keep away from heat, sparks, open flames, and other ignition sources.[\[3\]](#)[\[8\]](#)
- In Case of a Spill:
 - Evacuate the immediate area and alert nearby personnel.[\[3\]](#)
 - Remove all sources of ignition.[\[3\]](#)[\[8\]](#)
 - If the spill is small, contain it with an inert absorbent material (e.g., sand, vermiculite) and place it in a sealed, labeled container for hazardous waste disposal.[\[8\]](#)
 - For large spills, evacuate the laboratory and contact the institution's emergency response team.[\[6\]](#)

The following flowchart illustrates the standard operating procedure for handling **5-Methyl-1-hexyne**.

Standard Operating Procedure for Handling 5-Methyl-1-hexyne



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Caption: Safe Handling Workflow for **5-Methyl-1-hexyne**.

First Aid Measures

In the event of exposure to **5-Methyl-1-hexyne**, immediate action is critical.

- Inhalation: Move the exposed person to fresh air at once. If breathing has stopped, perform artificial respiration. Seek immediate medical attention.[8][9]
- Skin Contact: Immediately remove contaminated clothing and wash the affected skin with plenty of soap and water for at least 15 minutes.[8][9] If skin irritation persists, seek medical attention.[8]
- Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[8][9] Get medical attention immediately.[9]
- Ingestion: Do NOT induce vomiting.[1][8] If the person is conscious, rinse their mouth with water. Call a physician or poison control center immediately.[8]

Disposal Plan

Proper disposal of **5-Methyl-1-hexyne** and any contaminated materials is essential to prevent environmental contamination and ensure safety.

- Waste Chemical: Unused or waste **5-Methyl-1-hexyne** must be disposed of as hazardous waste.[8] It should be collected in a properly labeled, sealed container.[8]
- Contaminated Materials: Any materials contaminated with **5-Methyl-1-hexyne**, such as gloves, absorbent pads, and filter paper, must also be disposed of as hazardous waste.[6]
- Disposal Method: Follow all local, state, and federal regulations for the disposal of flammable liquid hazardous waste.[8] Contact your institution's environmental health and safety department for specific guidance on disposal procedures.

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References

- 1. 5-Methyl-1-hexyne - Starshinechemical [starshinechemical.com]
- 2. CAS 2203-80-7: 5-Methyl-1-hexyne | CymitQuimica [cymitquimica.com]
- 3. 5-METHYL-1-HEXYNE - Safety Data Sheet [chemicalbook.com]
- 4. 1-Hexyne, 5-methyl- | C₇H₁₂ | CID 137490 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 5-Methyl-1-hexyne 97 2203-80-7 [sigmaaldrich.com]
- 6. benchchem.com [benchchem.com]
- 7. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 8. fishersci.com [fishersci.com]
- 9. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
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